

N-BOC-3-(2-thienyl)-L-alanine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-(Thien-2-yl)-L-alanine, N-BOC
protected

Cat. No.: B558398

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CAS Number: 56675-37-7

This guide provides an in-depth overview of N-BOC-3-(2-thienyl)-L-alanine, a crucial building block for researchers, scientists, and professionals in drug development. It details the compound's properties, synthesis, and applications, with a focus on its role in peptide and peptidomimetic design.

Compound Data and Properties

N-BOC-3-(2-thienyl)-L-alanine is a protected amino acid derivative essential in peptide synthesis. The tert-butyloxycarbonyl (BOC) protecting group on the alpha-amino group prevents unwanted side reactions during peptide coupling. The presence of the thienyl group, a bioisostere of the phenyl group in phenylalanine, allows for the modification of peptide properties such as binding affinity and metabolic stability.

Property	Value	Reference
CAS Number	56675-37-7	[1]
Molecular Formula	C12H17NO4S	[1]
Molecular Weight	271.33 g/mol	[1]
Appearance	White to off-white crystalline powder	[1]
Melting Point	71-76 °C	[1]
Optical Activity	$[\alpha]_{20/D} = -14 \pm 1^\circ$ (c=1 in MeOH) for the (S)-isomer	[2]

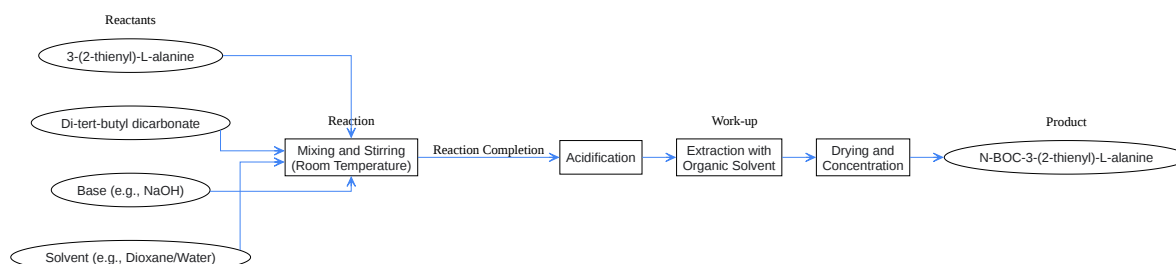
Synthesis and Experimental Protocols

The synthesis of N-Boc-3-(2-thienyl)-L-alanine is typically achieved through the reaction of 3-(2-thienyl)-L-alanine with di-tert-butyl dicarbonate (Boc anhydride) under basic conditions. This procedure ensures the selective protection of the amino group.

General Experimental Protocol for N-Boc Protection:

A general method for the N-Boc protection of an amino acid involves dissolving the amino acid in a suitable solvent system, such as a mixture of dioxane and water. An inorganic base, like sodium hydroxide, is added to deprotonate the amino group, facilitating its nucleophilic attack on the Boc anhydride. The reaction mixture is stirred at room temperature until completion, which can be monitored by thin-layer chromatography (TLC).

Workflow for N-Boc Protection:



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Caption: General workflow for the synthesis of N-BOC protected amino acids.

Analytical Characterization

The purity and identity of N-BOC-3-(2-thienyl)-L-alanine are confirmed using various analytical techniques.

Analytical Technique	Expected Observations
^1H NMR	Signals corresponding to the Boc group (a singlet around 1.4 ppm), the protons of the alanine backbone, and the protons of the thienyl ring.
^{13}C NMR	Resonances for the carbonyl carbons of the Boc and carboxylic acid groups, the carbons of the Boc and alanine backbone, and the carbons of the thienyl ring.
HPLC	A single major peak indicating high purity, with retention time dependent on the specific column and mobile phase used.
Mass Spectrometry	A molecular ion peak corresponding to the calculated molecular weight of the compound.

Applications in Drug Development

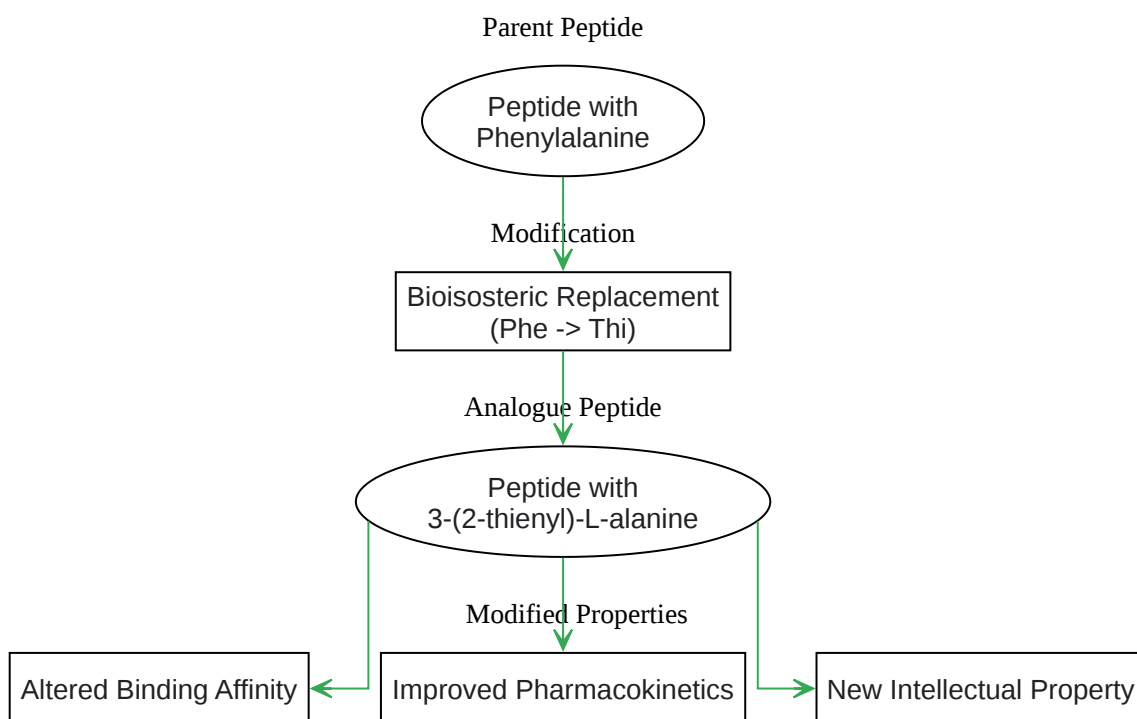
N-BOC-3-(2-thienyl)-L-alanine is a valuable building block in the synthesis of peptides and peptidomimetics. The incorporation of the 3-(2-thienyl)-L-alanine residue can significantly influence the pharmacological properties of a peptide.

Role as a Phenylalanine Bioisostere:

The thienyl ring is a well-established bioisostere of the phenyl ring. Replacing phenylalanine with 3-(2-thienyl)-L-alanine in a peptide sequence can lead to:

- **Altered Binding Affinity:** The electronic and steric differences between the thienyl and phenyl rings can modulate the interaction of the peptide with its biological target.
- **Modified Pharmacokinetic Properties:** The thiophene moiety can influence the metabolic stability and membrane permeability of the peptide, potentially improving its bioavailability.
- **Novel Intellectual Property:** The creation of novel peptide analogues with this unnatural amino acid can lead to new patents.

Logical Relationship in Bioisosteric Replacement:



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References

- 1. Boc-3-(2-thienyl)-L-alanine | 56675-37-7 [chemicalbook.com]
- 2. chemimpex.com [chemimpex.com]

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